

Application Notes and Protocols for Involucrin Protein Extraction from Tissues

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Compound of Interest

Compound Name: *Involucrin*

Cat. No.: B1238512

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Introduction

Involucrin is a key protein precursor of the cornified cell envelope in terminally differentiating keratinocytes of stratified squamous epithelia. Its expression and cross-linking are critical for the formation of a functional epidermal barrier. The extraction and purification of **involucrin** are essential for studying its role in skin biology, identifying potential drug targets for skin disorders, and developing novel therapeutic strategies. This document provides detailed application notes and protocols for three primary methods of **involucrin** protein extraction from tissues and cultured cells: Sequential Extraction of Cornified Envelopes, Immunoprecipitation, and Density Gradient Centrifugation.

Data Presentation

While direct comparative studies quantifying the yield and purity of **involucrin** from different extraction methods are not readily available in the literature, the following table summarizes the expected outcomes based on the principles of each technique.

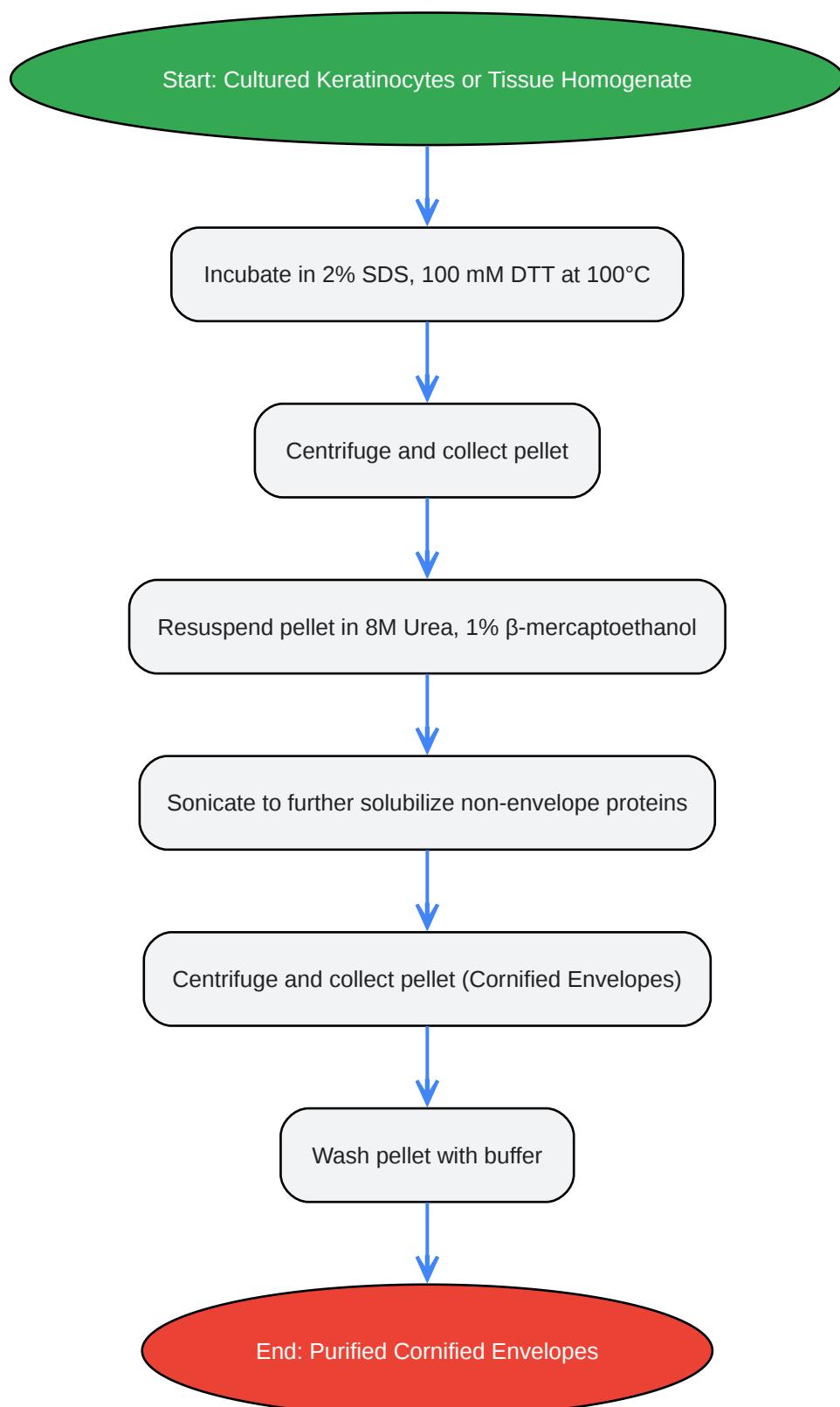
Extraction Method	Principle	Expected Yield	Expected Purity	Primary Application
Sequential Extraction of Cornified Envelopes	Solubilization of cellular components, leaving behind the highly insoluble, cross-linked cornified envelopes which are enriched in involucrin.	High (for cross-linked form)	Moderate to High	Study of the insoluble, cross-linked form of involucrin within the cornified envelope.
Immunoprecipitation	Highly specific capture of soluble involucrin from cell lysates using an anti-involucrin antibody.	Low to Moderate	Very High	Isolation of pure, soluble involucrin for downstream applications like Western blotting and mass spectrometry.
Density Gradient Centrifugation	Separation of keratinocyte subpopulations based on their buoyant density, which correlates with their differentiation state and involucrin content.	Variable	Low (separates cells, not pure protein)	Enrichment of cell populations with high involucrin content for subsequent protein extraction.

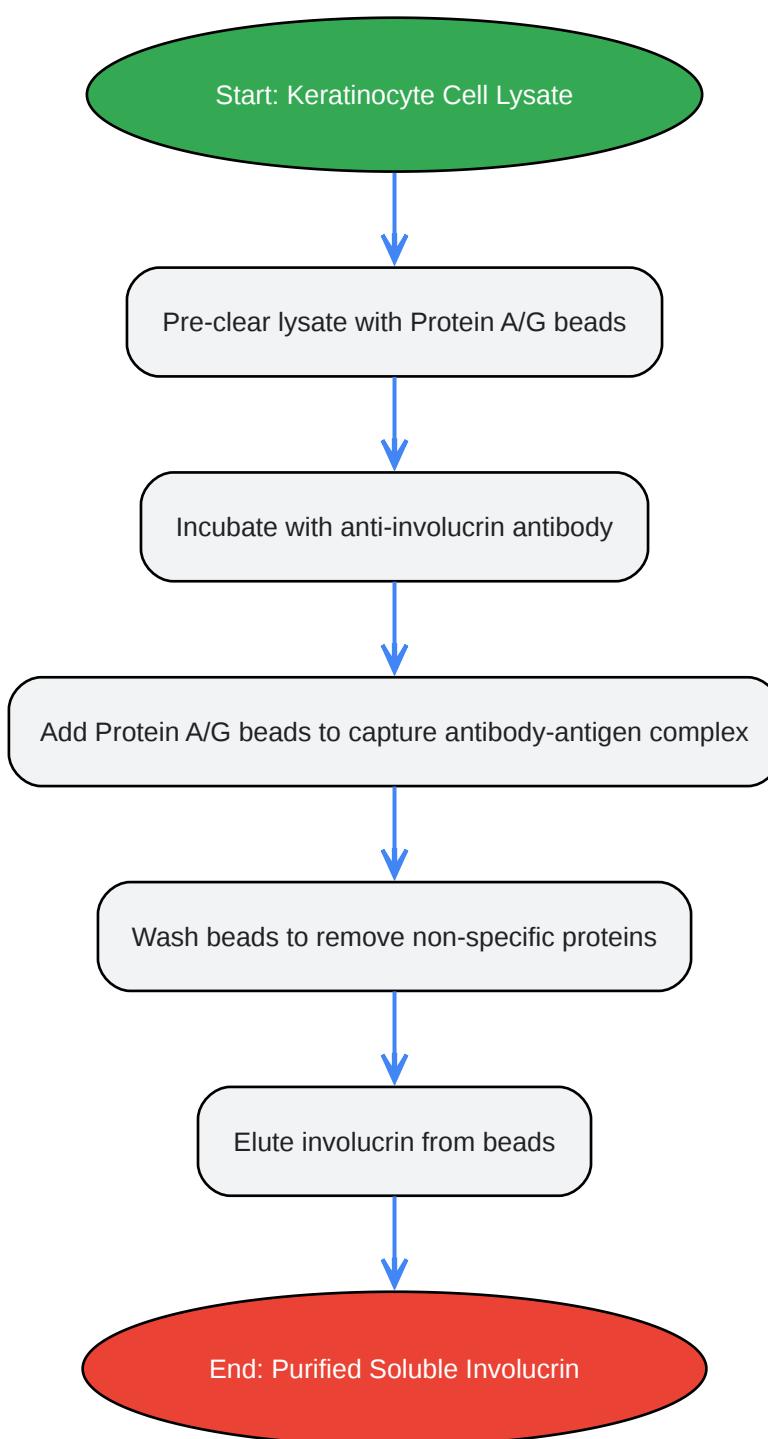
Experimental Protocols

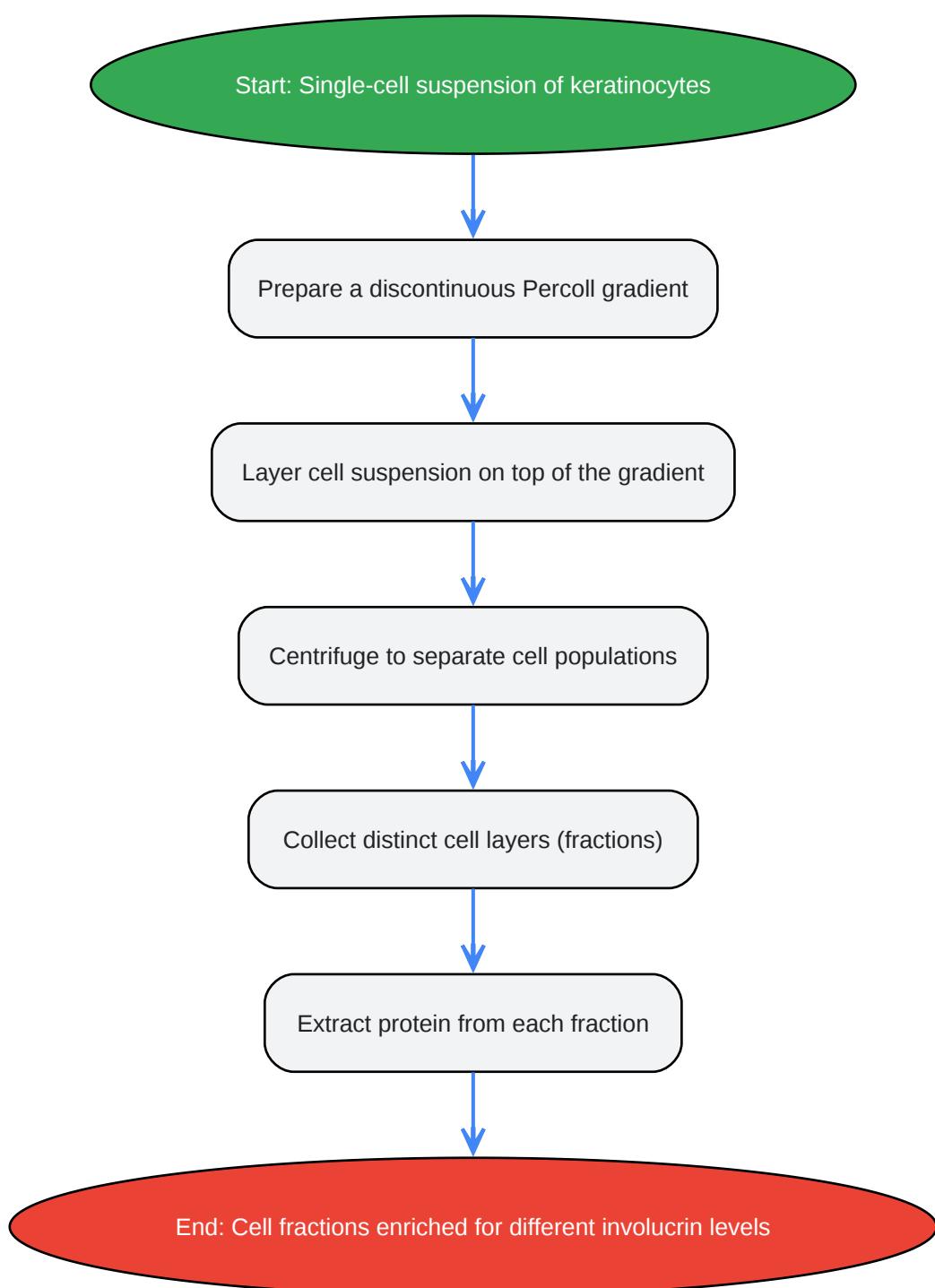
Method 1: Sequential Extraction of Cornified Envelopes for Insoluble Involucrin

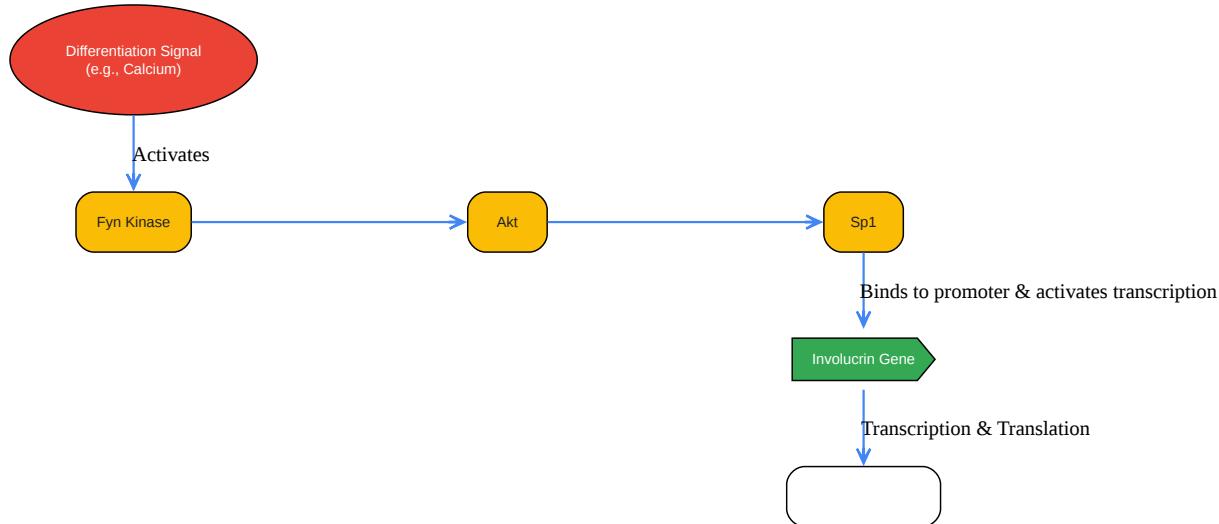
This method is designed to isolate the highly cross-linked and insoluble cornified envelopes, of which **involucrin** is a major component.[1]

Workflow for Sequential Extraction of Cornified Envelopes







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References

- 1. Evidence that involucrin is a covalently linked constituent of highly purified cultured keratinocyte cornified envelopes - PubMed [pubmed.ncbi.nlm.nih.gov]
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